

# An In-Depth Technical Guide to S-Propyl Thioacetate: Synthesis, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>S-Propyl thioacetate</i>
CAS No.:	2307-10-0
Cat. No.:	B1580869

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**S-Propyl thioacetate** (CAS No. 2307-10-0) is an organosulfur compound belonging to the thioester class.[1] Structurally, it is the S-propyl ester of ethanethioic acid.[2] While recognized for its potent, sulfurous odor reminiscent of onion and garlic, its utility extends far beyond the realm of flavor chemistry.[3][4] For the synthetic chemist and drug development professional, **S-Propyl thioacetate** serves as a versatile building block and a source of the propanethiol moiety. The thioester functional group imparts unique reactivity, making it a valuable intermediate in various synthetic transformations.[5] This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, mechanistic principles, key applications in modern research, and essential safety protocols.

## Physicochemical and Spectroscopic Properties

**S-Propyl thioacetate** is typically a colorless to pale yellow liquid under standard conditions.[3] A summary of its key properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	2307-10-0	[2][6][7]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> OS	[2]
Molecular Weight	118.20 g/mol	[8]
IUPAC Name	S-propyl ethanethioate	[8]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	137-139 °C at 760 mmHg	[2][8]
Density	~0.971 g/cm <sup>3</sup>	[2]
Refractive Index (n <sup>20</sup> /D)	~1.460	[2]
Flash Point	33.3 °C (92.0 °F)	[4]
Solubility	Soluble in organic solvents (e.g., ethanol); sparingly soluble in water.	[3][8]

## Spectroscopic Characterization

Proper characterization is critical for verifying the identity and purity of **S-Propyl thioacetate**.

Spectroscopic Data	Key Features	Source(s)
<sup>13</sup> C NMR	Data reported in the literature.	[8][9]
Mass Spectrometry (EI)	Major peaks (m/z): 43 (base peak), 118 (molecular ion), 41, 42, 27.	[8]
Infrared (IR) Spectroscopy	Data available in the NIST Chemistry WebBook.	

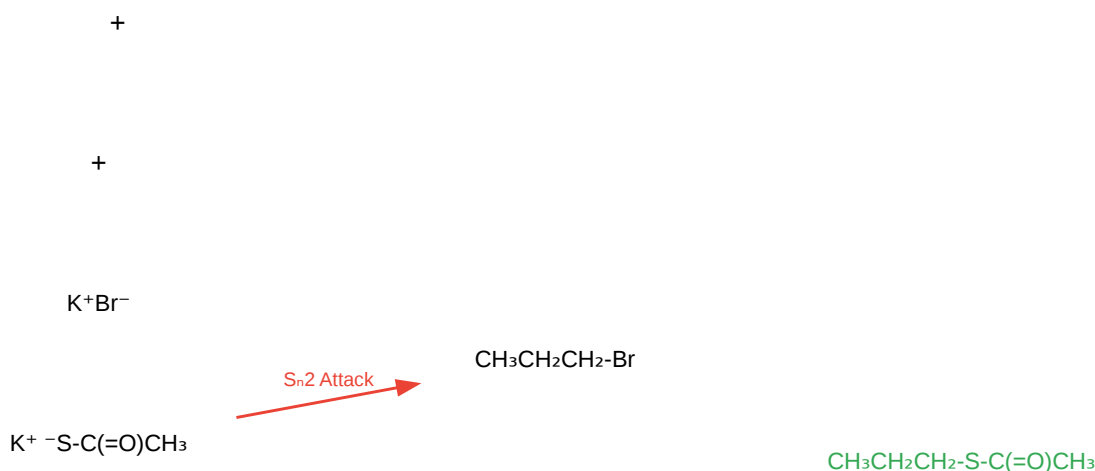
## Synthesis and Mechanistic Insights

The synthesis of **S-Propyl thioacetate** can be achieved through several established methods in organic chemistry. The choice of method often depends on the starting material availability, desired scale, and reaction conditions. Two prevalent and reliable methods are detailed below.

### Method 1: Nucleophilic Substitution with Potassium Thioacetate

This is the most direct and common laboratory-scale synthesis, proceeding via a classic  $S_N2$  mechanism. The thioacetate anion, a potent sulfur nucleophile, displaces a halide (typically bromide or iodide) from a propyl electrophile.

Causality: This method is favored for its simplicity, high yields, and the use of readily available and inexpensive starting materials: a propyl halide and potassium thioacetate. The reaction is typically fast at room temperature.



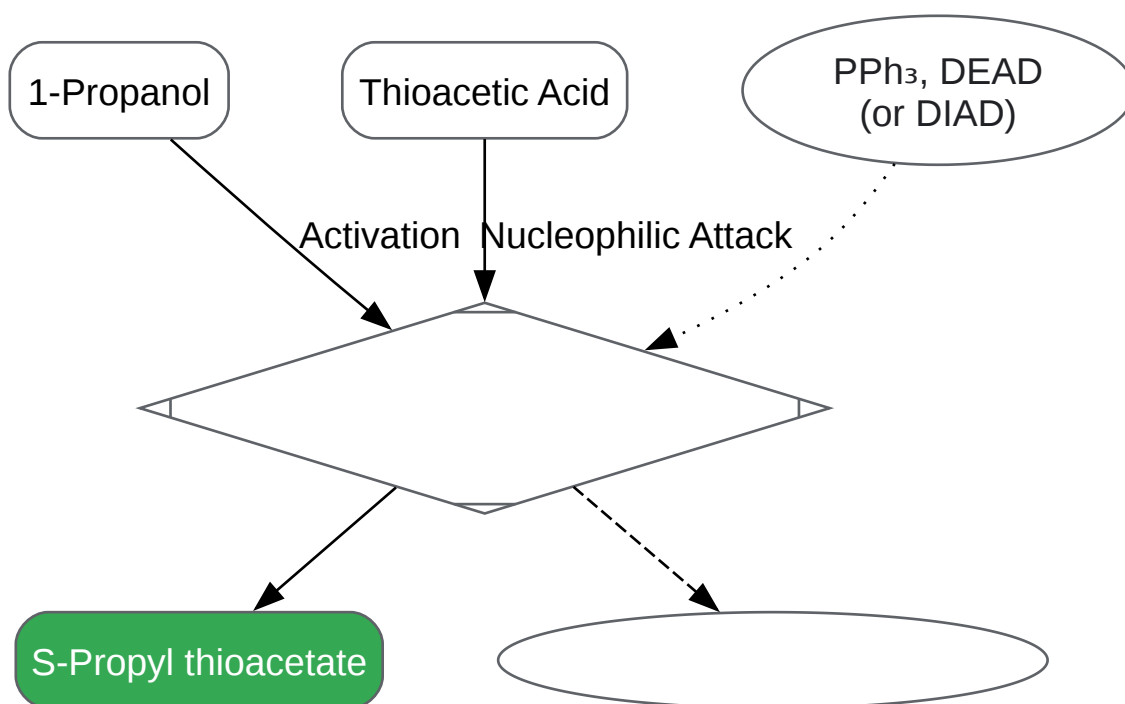
[Click to download full resolution via product page](#)

**Diagram 1:**  $S_N2$  Synthesis of **S-Propyl thioacetate**.

## Method 2: Mitsunobu Reaction

For syntheses starting from 1-propanol, the Mitsunobu reaction offers a powerful alternative. This reaction couples the alcohol with thioacetic acid using a combination of a phosphine (typically triphenylphosphine,  $\text{PPh}_3$ ) and an azodicarboxylate (e.g., diethyl azodicarboxylate, DEAD).

Causality: The Mitsunobu reaction is chosen when an alcohol is the available starting material. It is renowned for its mild conditions and, importantly, it proceeds with a clean inversion of stereochemistry at the alcohol carbon, a critical feature in asymmetric synthesis, though not relevant for the achiral 1-propanol. The reaction works by activating the alcohol's hydroxyl group in situ, turning it into a good leaving group for subsequent nucleophilic attack by the thioacetate.



[Click to download full resolution via product page](#)

**Diagram 2:** Conceptual Workflow of the Mitsunobu Reaction.

## Applications in Research and Drug Development

The thioester moiety of **S-Propyl thioacetate** is a key synthon, providing reactivity that is distinct from its oxygen-ester analog. This makes it a valuable tool for researchers in organic

synthesis and medicinal chemistry.

## Thiol Progenitor and Protecting Group

In complex molecule synthesis, the free thiol group (-SH) is often highly reactive and can interfere with other reactions. The thioacetate group serves as a stable and effective protecting group for thiols. **S-Propyl thioacetate** can be seen as a stable precursor to 1-propanethiol. The thioester can be carried through multiple synthetic steps and then selectively deprotected under basic conditions (hydrolysis) to reveal the free thiol at a late stage in the synthesis.<sup>[10]</sup>

Causality: This strategy avoids the handling of volatile and malodorous free thiols until necessary and protects the thiol from unwanted side reactions like oxidation to disulfides.

## Intermediate in Pharmaceutical and Agrochemical Synthesis

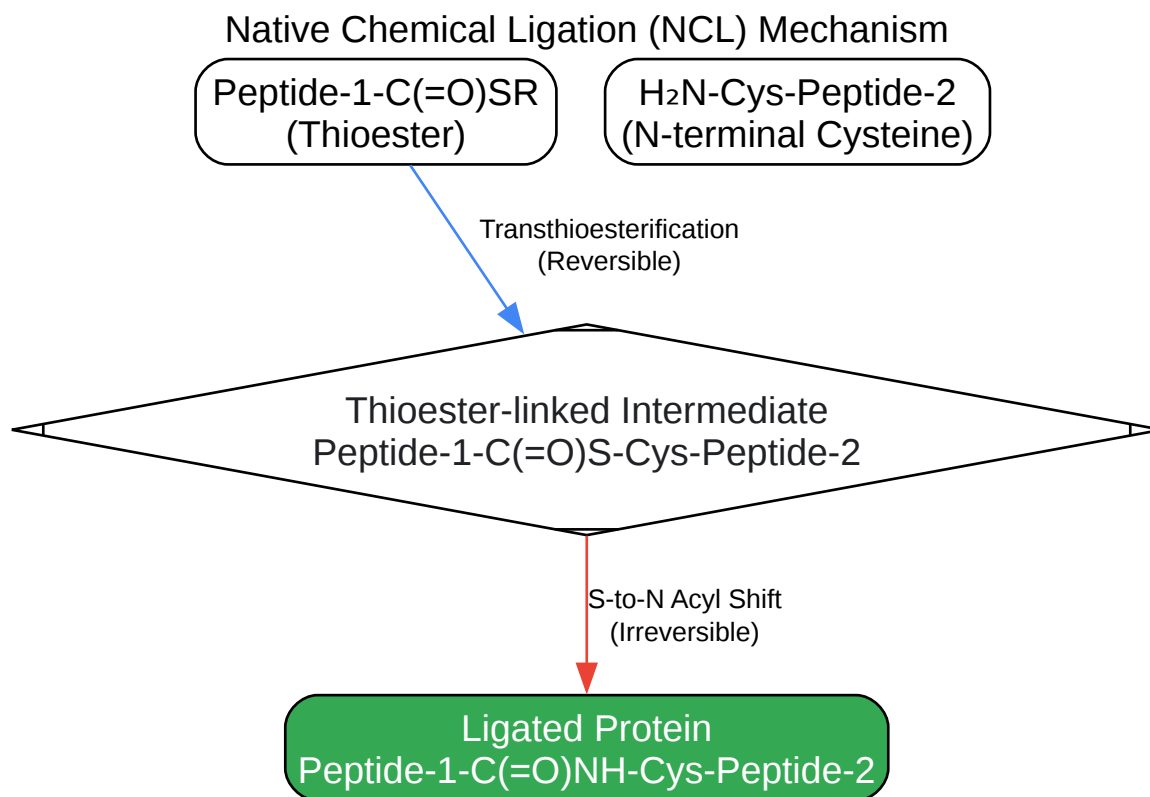
**S-Propyl thioacetate** serves as a building block for introducing the propylthio- group into more complex molecular scaffolds.<sup>[5][11]</sup> The thioester can undergo various transformations, including reactions with organometallic reagents or reduction, to form new carbon-carbon or carbon-heteroatom bonds, which are fundamental operations in the construction of active pharmaceutical ingredients (APIs) and agrochemicals.

## Role in Peptide and Protein Chemistry: Native Chemical Ligation

A highly significant application of the thioester functional group is in Native Chemical Ligation (NCL).<sup>[12]</sup> NCL is a cornerstone of chemical protein synthesis, allowing chemists to ligate two smaller, unprotected peptide fragments together to form a larger protein.<sup>[13][14]</sup> The reaction involves a peptide with a C-terminal thioester and another peptide with an N-terminal cysteine residue.<sup>[15]</sup>

Mechanism: The process begins with a chemoselective, reversible transthioesterification between the N-terminal cysteine thiol of one peptide and the C-terminal thioester of another. This is followed by a rapid, irreversible intramolecular S-to-N acyl transfer, which forms a native peptide bond at the ligation site.<sup>[14]</sup> While **S-propyl thioacetate** itself is not directly used on peptides, its chemistry is foundational to understanding the peptide thioesters that are. For

drug development professionals working on peptide or protein therapeutics, understanding thioester chemistry is crucial for accessing complex biological targets.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- 2. [Page loading...](#) [guidechem.com]
- 3. [propyl thioacetate, 2307-10-0](#) [thegoodscentscompany.com]
- 4. [nbinno.com](http://nbinno.com) [nbinno.com]
- 5. [S-Propyl Thioacetate 98.0+%, TCI America™ | Fisher Scientific](#) [fishersci.ca]

- [6. Propyl thioacetate | SIELC Technologies \[sielc.com\]](#)
- [7. S-propyl thioacetate | C5H10OS | CID 61295 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. One-pot thiol-free synthetic approach to sulfides, and sulfoxides selectively - RSC Advances \(RSC Publishing\) DOI:10.1039/D2RA04872H \[pubs.rsc.org\]](#)
- [10. Buy S-Propyl thioacetate | 2307-10-0 \[smolecule.com\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Native Chemical Ligation of Peptides and Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Native chemical ligation - Wikipedia \[en.wikipedia.org\]](#)
- [14. Peptide Thioesters for Native Chemical Ligation - ChemistryViews \[chemistryviews.org\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to S-Propyl Thioacetate: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580869/docs#an-in-depth-technical-guide-to-s-propyl-thioacetate-synthesis-properties-and-applications>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)